

Application Notes & Protocols: The Use of Acid Alizarin Violet N in Complexometric Titrations

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Compound of Interest

Compound Name: Acid Alizarin Violet N

CAS No.: 2092-55-9

Cat. No.: B606668

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Abstract: This technical guide provides a comprehensive overview of **Acid Alizarin Violet N** (AAVN) as a metallochromic indicator for the complexometric titration of metal ions with ethylenediaminetetraacetic acid (EDTA). We delve into the fundamental principles governing its function, detailing the mechanism of action, critical experimental parameters, and step-by-step protocols for the quantification of specific metal ions. This document is intended for researchers, scientists, and quality control professionals seeking to develop and implement robust analytical methods for metal ion determination.

Introduction to Complexometric Titrations and the Role of Indicators

Complexometric titration is a cornerstone of analytical chemistry, enabling the precise quantification of metal ions in a solution.^{[1][2]} The technique relies on the reaction between a metal ion (the analyte) and a complexing agent, or ligand, which forms a stable, water-soluble complex.^[1] The most ubiquitous of these ligands is ethylenediaminetetraacetic acid (EDTA), a hexadentate chelator that forms highly stable, 1:1 stoichiometric complexes with most metal ions.^{[1][2]}

The critical challenge in any titration is the accurate determination of the equivalence point. In complexometric titrations, this is achieved using a metallochromic indicator, an organic dye that changes color when it binds to metal ions.[3][4] For a successful titration, the metal-indicator complex must be less stable than the metal-EDTA complex.[4] This ensures that upon the addition of EDTA, the titrant will first complex all free metal ions before displacing the metal from the indicator complex at the endpoint, resulting in a sharp, observable color change.[4]

Acid Alizarin Violet N (AAVN), also known as Mordant Violet 5, is a versatile azo dye that serves as an effective metallochromic indicator for the titration of several transition metal ions.[5] Its distinct color change and sensitivity make it a valuable tool in the analytical chemist's repertoire.

Acid Alizarin Violet N: Core Principles and Mechanism of Action

To effectively utilize AAVN, it is essential to understand its chemical properties and the mechanism by which it signals the titration endpoint.

Chemical Properties

A summary of the key properties of **Acid Alizarin Violet N** is provided below.

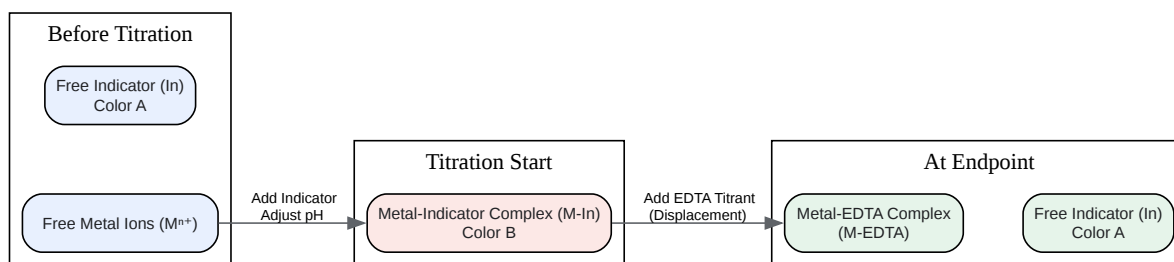
Property	Value	Reference
Chemical Name	Sodium 4-hydroxy-3-[(E)-(2-hydroxy-1-naphthyl)diazenyl]benzenesulfonate	
Synonyms	C.I. Mordant Violet 5, Eriochrome Violet B	[5]
CAS Number	2092-55-9	[5]
Molecular Formula	C ₁₆ H ₁₁ N ₂ NaO ₅ S	[5]
Appearance	Dark red to purple powder	[5]
Solubility	Soluble in water and ethanol	[5][6]

Mechanism as a Metallochromic Indicator

The function of AAVN is governed by a pH-dependent equilibrium and the relative stability of the complexes formed.

- **pH-Dependent Color:** AAVN itself is an acid-base indicator. The molecule possesses ionizable groups, leading to different colors in solution depending on the pH.[6] Its useful pH range for indicating metal ions is typically between 6.5 and 9.0, where the indicator transitions from an orange-red to a violet hue in its free, uncomplexed form.[6] A study determined the pKa of AAVN to be approximately 6.25, corresponding to the deprotonation of the sulfonic acid group.[6]
- **Formation of the Metal-Indicator Complex:** Before the titration begins, a small amount of AAVN is added to the analyte solution containing the metal ions (M^{n+}). The solution's pH is adjusted to an optimal value where the indicator chelates with a fraction of the metal ions, forming a distinctly colored metal-indicator complex (M-In). This complex has its own characteristic color, which is different from the free indicator at the same pH.
- **Titration with EDTA:** As the standard EDTA solution is added, the EDTA, being a stronger chelating agent, first reacts with the free metal ions (M^{n+}) in the solution.
- **Endpoint Displacement Reaction:** Once all the free M^{n+} has been complexed by EDTA, the next drop of titrant breaks the weaker metal-indicator complex (M-In). EDTA sequesters the metal ion, releasing the free indicator (In) back into the solution. This release of the free indicator causes a sharp color change, signaling the titration's endpoint.

The entire process can be visualized as a sequence of competitive equilibria.



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Caption: The competitive complexation mechanism in an EDTA titration.

Application Protocols for Metal Ion Titration

While AAVN can form complexes with several metals like copper, cobalt, and nickel, finding established direct titration protocols can be challenging as many studies focus on spectrophotometric analysis. The following protocol for Nickel(II) is synthesized based on established complexometric principles and known properties of Ni^{2+} -AAVN complexes.

General Reagents and Equipment

- **Standard 0.01 M EDTA Solution:** Prepare by dissolving ~3.722 g of analytical grade $Na_2H_2EDTA \cdot 2H_2O$ in 1 L of deionized water. Standardize against a primary standard (e.g., Zinc or Calcium Carbonate).
- **Acid Alizarin Violet N Indicator Solution (0.1% w/v):** Dissolve 0.1 g of AAVN powder in 100 mL of deionized water or a 1:1 ethanol-water mixture.[7]
- **Buffer Solution (pH ~7.5):** A universal or phosphate buffer can be used to maintain the optimal pH.
- **Analyte Solution:** A solution containing the metal ion of interest (e.g., Ni^{2+}) at an unknown concentration.

- Standard Laboratory Glassware: 50 mL burette, 250 mL Erlenmeyer flasks, pipettes, volumetric flasks.
- pH meter

Protocol: Determination of Nickel(II)

The reaction between Ni^{2+} and EDTA can be slow, requiring a careful and deliberate titration pace, especially near the endpoint.[8][9] This protocol is adapted from general principles for nickel titration, substituting AAVN as the indicator based on its known complexation behavior at neutral to slightly alkaline pH.

Principle: Nickel(II) is titrated directly with a standard EDTA solution. AAVN forms a yellow-orange complex with Ni^{2+} . At the endpoint, EDTA displaces AAVN to form the more stable Ni-EDTA complex, releasing the free indicator, which is violet at this pH.

Step-by-Step Procedure:

- Sample Preparation: Pipette a 25.00 mL aliquot of the unknown nickel solution into a 250 mL Erlenmeyer flask. Dilute with approximately 75 mL of deionized water.
- pH Adjustment: Add buffer solution to adjust and maintain the pH of the solution at approximately 7.5. Verify the pH with a calibrated pH meter. This pH is crucial as it facilitates the formation of a stable Ni-AAVN complex without precipitating nickel hydroxide.
- Indicator Addition: Add 3-5 drops of the 0.1% **Acid Alizarin Violet N** indicator solution. The solution should turn a distinct yellow-orange color as the Ni-AAVN complex forms.
- Titration: Titrate the solution slowly with the standardized 0.01 M EDTA solution, swirling the flask constantly. The reaction is slow, so allow a few seconds between drop additions near the endpoint.[8]
- Endpoint Determination: The endpoint is reached when the solution exhibits a sharp color change from yellow-orange to a stable violet.
- Record and Repeat: Record the volume of EDTA used. Repeat the titration with two additional aliquots of the nickel solution to ensure precision.

Calculation of Nickel Concentration:

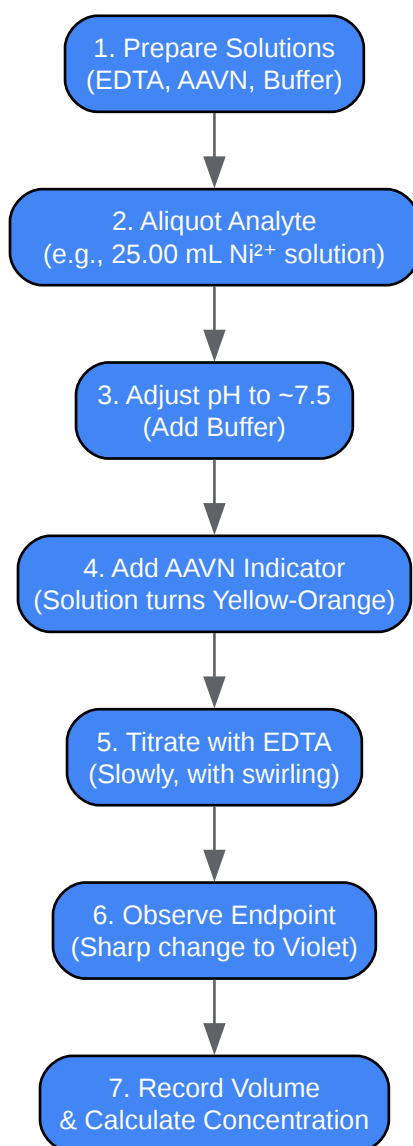
Since EDTA forms a 1:1 complex with Ni^{2+} , the moles of EDTA are equal to the moles of Ni^{2+} at the equivalence point.

Moles of Ni^{2+} = Molarity of EDTA (M) $\times$ Volume of EDTA used (L)

Concentration of Ni^{2+} (M) = Moles of Ni^{2+} / Volume of Analyte Sample (L)

To express the result in mg/L (ppm):

Concentration (mg/L) = Molarity of Ni^{2+} $\times$ Atomic Weight of Ni (58.69 g/mol) $\times$ 1000 mg/g



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